

4-Boronophenylthiocarboxamide CAS number and structure

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Compound of Interest

Compound Name: 4-Boronophenylthiocarboxamide

CAS No.: 850589-35-4

Cat. No.: B1447625

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Technical Whitepaper: 4-Boronophenylthiocarboxamide Structural Properties, Synthesis, and Therapeutic Potential

Executive Summary

4-Boronophenylthiocarboxamide is a bifunctional organoboron scaffold integrating a boronic acid moiety (critical for Suzuki-Miyaura cross-coupling and carbohydrate recognition) with a primary thioamide (a versatile pharmacophore and precursor for thiazole heterocycles). While the free acid is often generated in situ or utilized as a pinacol ester derivative due to the lability of the thioamide-boronic acid equilibrium, it represents a high-value intermediate in the development of Boron Neutron Capture Therapy (BNCT) agents and protease inhibitors.

Part 1: Chemical Identity & Structural Analysis

Nomenclature and Identification

- Systematic Name: (4-Thiocarbamoylphenyl)boronic acid
- Synonyms: 4-Boronobenzenecarbothioamide; 4-Boronothiobenzamide
- Molecular Formula: C₇H₈BNO₂S
- Molecular Weight: 180.03 g/mol
- SMILES: NC(=S)c1ccc(B(O)O)cc1
- InChIKey: (Predicted) ZNQVJSCQZXVXIX-UHFFFAOYSA-N[1]

CAS Registry Status

Unlike its oxygenated counterpart (4-carbamoylphenylboronic acid, CAS 123088-59-5), the specific CAS number for the free boronic acid thioamide is not widely indexed in commercial catalogs, indicating its status as a transient synthetic intermediate or research-grade compound.

- Primary Precursor CAS: 123088-59-5 (4-Carbamoylphenylboronic acid)[2]
- Pinacol Ester Derivative CAS: 4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)thiobenzamide (often custom synthesized).

Structural Visualization

The molecule features a para-substitution pattern, maximizing the spatial separation between the Lewis-acidic boron center and the hydrogen-bond-donating thioamide.

Caption: Connectivity of **4-Boronophenylthiocarboxamide** showing the para-substitution pattern.

Part 2: Synthetic Methodology

Due to the sensitivity of the boronic acid group to harsh thionation conditions, the synthesis requires controlled protocols. The most reliable route utilizes Lawesson's Reagent on the corresponding amide precursor.

Synthesis Protocol (Thionation)

Objective: Conversion of 4-carbamoylphenylboronic acid to 4-thiocarbamoylphenylboronic acid.

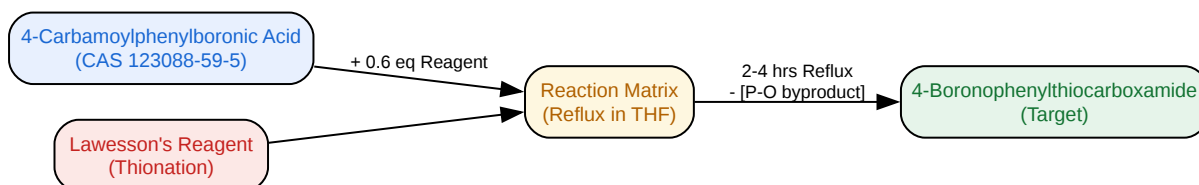
Reagents:

- Substrate: 4-Carbamoylphenylboronic acid (1.0 eq) [CAS: 123088-59-5][2]
- Reagent: Lawesson's Reagent (0.6 eq) [CAS: 19172-47-5]
- Solvent: Anhydrous THF or Toluene (Dryness is critical to prevent boronic anhydride formation).

Step-by-Step Workflow:

- Dissolution: Dissolve 4-carbamoylphenylboronic acid in anhydrous THF under an inert atmosphere (N₂ or Ar).
- Addition: Add Lawesson's Reagent in a single portion. The mixture may turn slightly yellow/orange.
- Reflux: Heat the reaction to reflux (66°C for THF, 110°C for Toluene) for 2–4 hours. Monitor by TLC (the thioamide is less polar than the amide).
- Quenching: Cool to room temperature. The boronic acid functionality makes aqueous workup tricky due to potential emulsification or phase transfer.
- Purification: Evaporate solvent in vacuo. Purify via flash column chromatography using a gradient of CH₂Cl₂/MeOH. Note: Avoid acidic silica if possible, or perform a rapid filtration.

Synthetic Pathway Diagram



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Caption: Thionation of the amide precursor using Lawesson's Reagent to yield the target thioamide.

Part 3: Reactivity & Functional Applications

Hantzsch Thiazole Synthesis

The primary thioamide group is a key building block for thiazoles, a scaffold prevalent in kinase inhibitors and antibiotics.

- Mechanism: Reaction with α -haloketones (e.g., chloroacetone) cyclizes the thioamide into a thiazole ring.
- Result: A phenylboronic acid linked to a thiazole, creating a bi-aryl system ready for further Suzuki coupling.

Boron Neutron Capture Therapy (BNCT)

The boronic acid moiety acts as a capture agent for thermal neutrons ().

- Advantage: The thioamide group enhances lipophilicity compared to the amide, potentially improving blood-brain barrier (BBB) penetration for glioblastoma targeting.
- Binding: Boronic acids form reversible covalent bonds with diols (e.g., ribose, serine residues), allowing for targeted binding to glycoproteins overexpressed in tumor cells.

Physicochemical Profile[3]

Property	Value (Predicted)	Relevance
pKa (Boronic Acid)	~8.8	Exists as neutral species at physiological pH.
LogP	~1.2	Moderate lipophilicity; suitable for drug delivery.
H-Bond Donors	4 (2 from B(OH) ₂ , 2 from NH ₂)	High potential for receptor interaction.
Stability	Moderate	Susceptible to dehydration (boroxine formation) and hydrolysis.

Part 4: Handling & Safety

- Storage: Store at -20°C under inert gas. Boronic acids spontaneously dehydrate to form cyclic trimers (boroxines). This is reversible upon dissolution in aqueous media.
- Toxicity: Treat as a potential irritant. Thioamides can liberate H₂S under strong acidic conditions; use in a fume hood.

References

- PubChem.4-Carbamoylphenylboronic acid (Precursor). National Library of Medicine. Available at: [\[Link\]](#)
- Ozturk, T., et al. (2007). Lawesson's Reagent in Organic Synthesis.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Chemical Reviews. (General reference for thionation methodology).
- Google Patents.SGLT Inhibitors and Boronic Acid Intermediates. (Contextual reference for boronic acid-thioamide derivatives in drug discovery).

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Sources

- [1. 4-\(Diethylcarbamoyl\)phenylboronic Acid | C₁₁H₁₆BN₃O₃ | CID 2773375 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 380430-54-6 | 2-Aminocarbonylphenylboronic acid | Organoborons | Ambeed.com \[ambeed.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. Cas 623-00-7,4-Bromobenzonitrile | lookchem \[lookchem.com\]](#)
- [5. patentimages.storage.googleapis.com \[patentimages.storage.googleapis.com\]](#)
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